

# Application Note: Determination of IC50 for bc1 Complex-IN-1

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## Compound of Interest

Compound Name: *bc1 Complex-IN-1*

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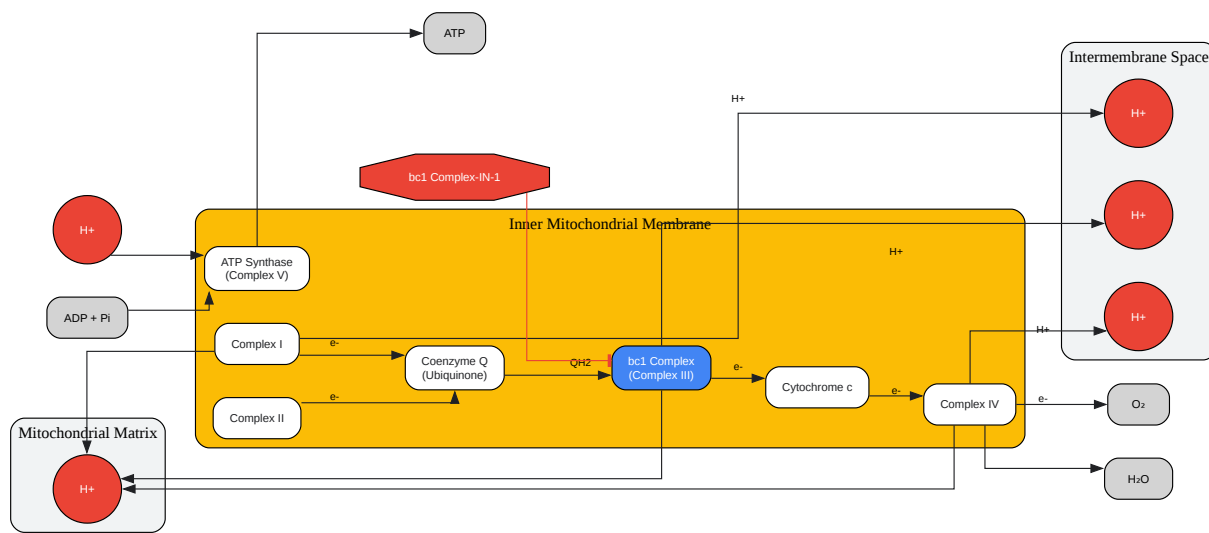
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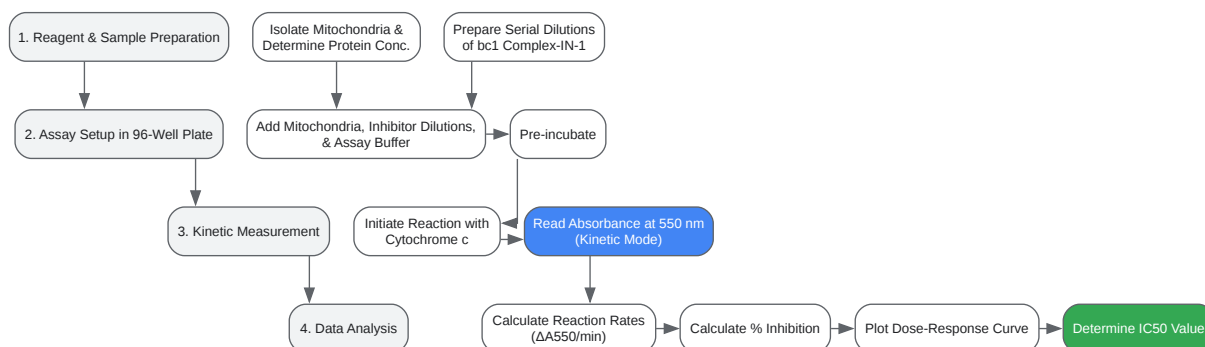
## Introduction

The cytochrome bc1 complex, also known as Complex III or ubiquinol-cytochrome c reductase, is a critical enzyme in the mitochondrial electron transport chain.<sup>[1][2][3]</sup> It catalyzes the transfer of electrons from ubiquinol to cytochrome c, a process coupled with the pumping of protons from the mitochondrial matrix to the intermembrane space.<sup>[1][4][5]</sup> This contributes to the generation of the proton motive force that drives ATP synthesis.<sup>[4][5][6]</sup> Inhibition of the bc1 complex disrupts cellular respiration and can lead to cell death, making it a key target for the development of fungicides, anti-parasitic drugs, and potential anticancer agents.<sup>[7][8]</sup> **bc1 Complex-IN-1** is an investigational inhibitor of the bc1 complex. Determining its half-maximal inhibitory concentration (IC50) is a crucial step in characterizing its potency and therapeutic potential. This document provides a detailed protocol for determining the IC50 value of **bc1 Complex-IN-1** using a spectrophotometric assay that monitors the reduction of cytochrome c.

## Signaling Pathway

The following diagram illustrates the central role of the bc1 complex (Complex III) in the mitochondrial electron transport chain.





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